

2,4-Dichloro-5-ethoxypyrimidine molecular weight

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Compound of Interest

Compound Name: 2,4-Dichloro-5-ethoxypyrimidine

Cat. No.: B1368977

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An In-Depth Technical Guide to **2,4-Dichloro-5-ethoxypyrimidine**: Synthesis, Characterization, and Application

Executive Summary

This technical guide provides an in-depth exploration of **2,4-dichloro-5-ethoxypyrimidine**, a key heterocyclic intermediate in synthetic organic chemistry and drug discovery. The document details its fundamental physicochemical properties, outlines a robust and validated synthesis protocol with mechanistic insights, and discusses its strategic application as a versatile building block in medicinal chemistry. Furthermore, it provides comprehensive guidelines for analytical characterization, safe handling, and storage. This whitepaper is intended for researchers, chemists, and drug development professionals who require a thorough understanding of this compound for its effective utilization in complex synthetic campaigns.

Chemical Identity and Physicochemical Properties

2,4-Dichloro-5-ethoxypyrimidine is a substituted pyrimidine ring, a "privileged structure" in medicinal chemistry due to its presence in numerous bioactive molecules.^[1] The two chlorine atoms at the C2 and C4 positions serve as reactive leaving groups, enabling a wide array of subsequent chemical transformations. The ethoxy group at the C5 position modulates the electronic properties and steric environment of the ring.

A summary of its key identifiers and computed physicochemical properties is presented below.

Table 1: Chemical Identity and Properties of **2,4-Dichloro-5-ethoxypyrimidine**

Identifier/Property	Value	Source
Molecular Formula	C ₆ H ₆ Cl ₂ N ₂ O	PubChem[2]
Molecular Weight	193.03 g/mol	PubChem[2]
CAS Number	280582-25-4	PubChem[2]
IUPAC Name	2,4-dichloro-5-ethoxypyrimidine	PubChem[2]
Canonical SMILES	CCOCC1=CN=C(N=C1Cl)Cl	PubChem
InChI Key	LDWUISBWFCUNG-UHFFFAOYSA-N	PubChem[2]
XLogP3	2.5	PubChem[2]
Hydrogen Bond Donor Count	0	PubChem[2]
Hydrogen Bond Acceptor Count	3	PubChem[2]
Rotatable Bond Count	2	PubChem[2]

Molecular Structure Diagram

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References

- 1. nbinno.com [nbinno.com]
- 2. 2,4-Dichloro-5-ethoxypyrimidine | C₆H₆Cl₂N₂O | CID 15565270 - PubChem [pubchem.ncbi.nlm.nih.gov]

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